Deconvolution of spectral interferences in Krypton-86 analysis

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Compound of Interest

Compound Name:	*Krypton86*
CAS No.:	*14191-82-3*
Cat. No.:	*B1173328*

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Technical Support Center: Krypton-86 Analysis

Welcome to the technical support guide for the deconvolution of spectral interferences in Krypton-86 (^{86}Kr) analysis. This resource is designed for researchers, scientists, and drug development professionals utilizing Inductively Coupled Plasma Mass Spectrometry (ICP-MS). Here, we will address common challenges and provide expert-driven, field-proven solutions to ensure the accuracy and reliability of your isotopic measurements.

Frequently Asked Questions (FAQs)

This section provides quick answers to the most common questions regarding ^{86}Kr analysis.

Q1: What are the primary spectral interferences that affect ^{86}Kr analysis?

The accurate measurement of ^{86}Kr is primarily challenged by two types of spectral interferences: isobaric and polyatomic.[1]

- Isobaric Interference: The most significant interference is from Strontium-86 (^{86}Sr), an isotope of a different element with the same nominal mass as ^{86}Kr.[1][2][3] Given that

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strontium is a common element in many geological and biological samples, this overlap is a primary concern.

- Polyatomic (or Molecular) Interferences: These are molecular ions formed from the combination of atoms from the plasma gas (Argon), sample matrix, and solvents.[3][4][5] While less common for ^{86}Kr compared to lighter elements, potential polyatomic interferences can arise from complex matrices and include species like $^{70}Ge^{16}O^+$ or doubly charged ions such as $^{172}Yb^{2+}$.

Q2: What is the minimum mass resolving power required to separate $^{86}Kr^+$ from $^{86}Sr^+$?

To physically separate two peaks, the mass spectrometer's resolving power must be greater than the ratio of the nominal mass to the mass difference (m/Δm).

- ^{86}Kr Exact Mass: ~85.91061 u
- ^{86}Sr Exact Mass: ~85.90926 u
- Mass Difference (Δm): ~0.00135 u

The required resolving power is therefore 86 / 0.00135, which is approximately 63,700. A high-resolution ICP-MS (HR-ICP-MS) instrument is capable of achieving this.[6][7]

Q3: Can I use mathematical correction for the $^{86}Sr^+$ interference? What are its limitations?

Yes, mathematical correction is a viable method, particularly on quadrupole ICP-MS instruments that lack high-resolution capabilities.[2] The process involves monitoring a different, interference-free strontium isotope (e.g., ^{88}Sr or ^{87}Sr) and using the known natural isotopic abundance ratio to calculate and subtract the contribution of ^{86}Sr from the signal at m/z 86.

Limitations:

- Isotopic Ratio Variation: The calculation relies on the assumption of natural, invariant isotopic abundances of strontium. This assumption may not hold true in samples affected by isotopic fractionation or those containing materials of specific geological origins.

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- High Interferent Concentration: If the concentration of strontium is significantly higher than that of krypton, even small errors in the abundance ratio or measurements of the correction isotope can lead to large errors in the final ^{86}Kr result.

- Additional Interferences: The chosen correction isotope (e.g., ^{87}Sr) might also have its own interferences (e.g., from ^{87}Rb), which would need to be accounted for, adding complexity.

Q4: What is a collision/reaction cell (CRC) and how does it resolve interferences for ^{86}Kr?

A collision/reaction cell is a device placed before the mass analyzer in an ICP-MS instrument.[4][8] It is filled with a specific gas that interacts with the ion beam to mitigate interferences. The two primary modes of operation are:

- Collision Mode: An inert gas like Helium (He) is used. Polyatomic ions, being larger than atomic ions like $^{86}Kr^+$, undergo more collisions and lose more kinetic energy.[4] A downstream energy barrier then filters out these low-energy interferences, a process known as Kinetic Energy Discrimination (KED). This is highly effective for removing polyatomic interferences but does not resolve isobaric interferences like $^{86}Sr^+$.[4]

- Reaction Mode: A reactive gas (e.g., O_2, H_2, NH_3) is introduced, which selectively reacts with either the analyte or the interfering ion.[1][9] For the $^{86}Kr/^{86}Sr$ interference, a gas can be chosen that reacts with Sr^+ but not with Kr^+ (a noble gas). This shifts the interfering ion to a different mass, allowing the pure $^{86}Kr^+$ signal to be measured.

Troubleshooting Guide: Resolving Common Issues

This guide provides step-by-step protocols for specific problems encountered during ^{86}Kr analysis.

Problem 1: My ^{86}Kr signal is unexpectedly high in samples known to contain Strontium.

- Probable Cause: Uncorrected isobaric interference from $^{86}Sr^+$.

- Solution: Implement a strategy to differentiate the $^{86}Kr^+$ signal from the $^{86}Sr^+$ signal. The choice of method depends on your available instrumentation.

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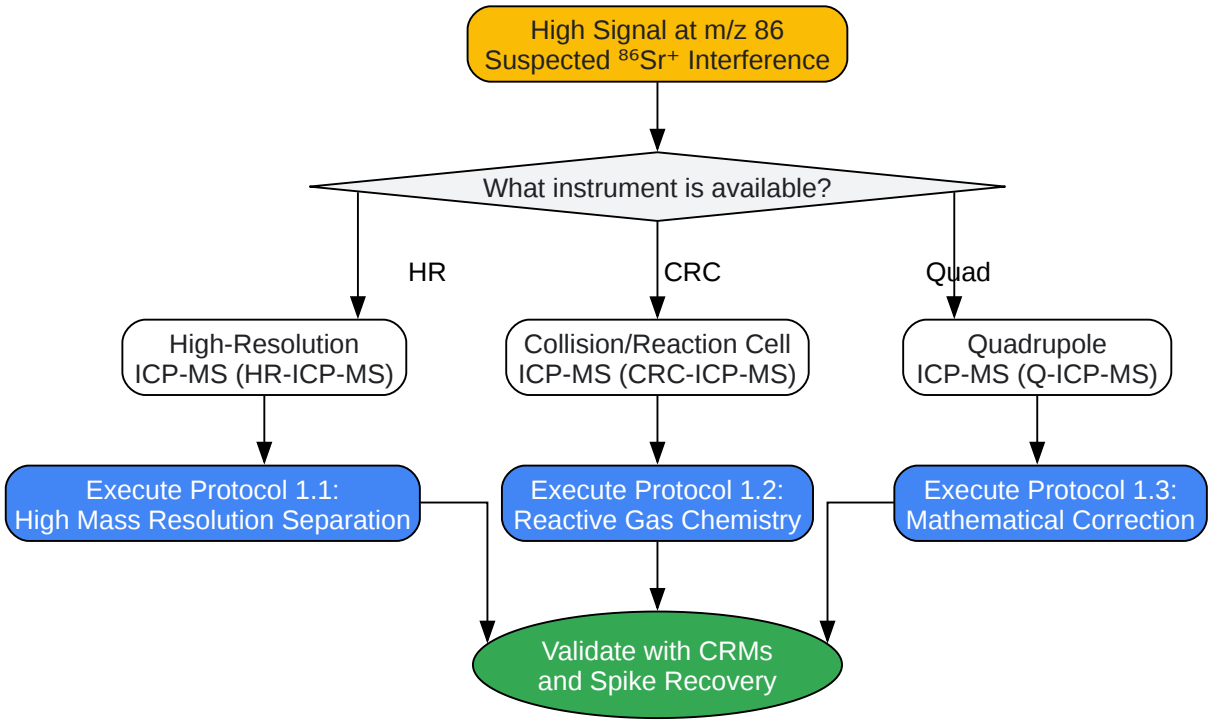

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Caption: Decision workflow for resolving $^{86}Sr^+$ interference.

Principle: This method physically separates the $^{86}Kr^+$ and $^{86}Sr^+$ ions based on their slight mass difference, providing the most direct and unambiguous measurement.

Step-by-Step Methodology:

- Instrument Calibration: Ensure the instrument is properly mass calibrated according to the manufacturer's guidelines.
- Select Resolution Mode: Set the instrument to a high-resolution mode capable of achieving a resolving power (m/Δm) of at least 7,500. To achieve baseline separation, a resolving power

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greater than 65,000 is theoretically required, but resolving the peaks sufficiently for peak-fitting algorithms can often be achieved at lower settings.

- Peak Shape Optimization: Tune the instrument to achieve sharp, well-defined peak shapes in high-resolution mode. This is critical for accurate deconvolution.
- Data Acquisition: Acquire data across the m/z 86 peak, ensuring a sufficient number of data points are collected across the peak profile to accurately define the shapes of both the $^{86}Kr^+$ and $^{86}Sr^+$ signals.
- Data Analysis: Use the instrument's software to perform spectral deconvolution on the acquired peak. The software will fit reference peak shapes to the data to determine the respective intensities of $^{86}Kr^+$ and $^{86}Sr^+$.

Principle: This method uses a reactive gas that interacts with the interfering $^{86}Sr^+$ ion, shifting it to a different mass, while the inert $^{86}Kr^+$ passes through unaffected. Oxygen (O_2) is a common choice.

Step-by-Step Methodology:

- Gas Setup: Ensure a high-purity oxygen supply is connected to the reaction cell gas port.
- Cell Parameter Optimization:
  - Introduce a strontium standard solution into the plasma.
  - Begin flowing O_2 into the reaction cell at a low flow rate.
  - Monitor the signal at m/z 86 ($^{86}Sr^+$) and m/z 102 ($^{86}Sr^{16}O^+$).
  - Gradually increase the O_2 flow rate until the signal at m/z 86 is minimized and the signal at m/z 102 is maximized. This indicates the efficient conversion of Sr^+ to SrO^+.
  - Optimize other cell parameters (e.g., octopole bias, bandpass) to maximize the $^{86}Kr^+$ signal (using a krypton standard) while minimizing any residual $^{86}Sr^+$.
- Analysis: Once optimized, analyze your samples. The signal measured at m/z 86 will now be free from $^{86}Sr^+$ interference.

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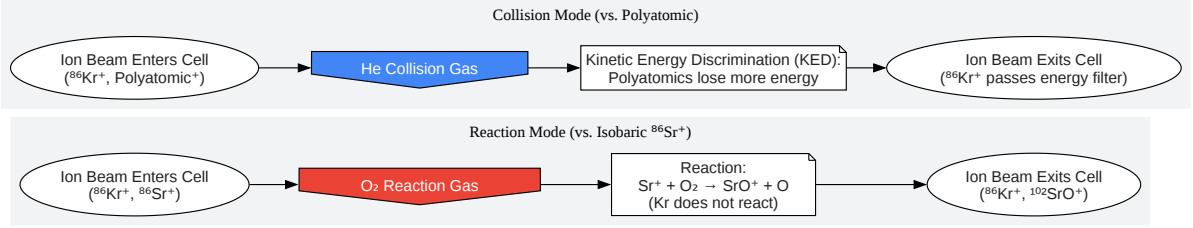
- Verification: Periodically run a strontium standard to confirm that the reaction efficiency remains high and the $^{86}Sr^+$ signal is being effectively removed.



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Caption: Mechanisms of interference removal in a CRC.

Principle: This software-based approach corrects for the interference by measuring another isotope of strontium and calculating its contribution at m/z 86.

Step-by-Step Methodology:

- Select Isotopes:
  - Analyte: ^{86}Kr
  - Interferent: ^{86}Sr
  - Correction Isotope: ^{88}Sr (most abundant and typically interference-free)
- Determine Natural Abundance Ratio: Find the precise, accepted isotopic abundance ratio of $^{86}Sr/^{88}Sr$. The theoretical ratio is approximately 0.1176.
- Set Up Correction Equation: In your ICP-MS software, define the correction equation:

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- Corrected ^{86}Kr CPS = (Total CPS at m/z 86) - (Measured CPS at m/z 88) * 0.1176

- Analysis: Run your standards and samples, measuring the intensities at both m/z 86 and m/z 88 simultaneously. The software will apply the correction in real-time.

- Validation:

  - Analyze a pure strontium standard that contains no krypton. The corrected signal for ^{86}Kr should be at or near the instrument's background level.

  - Analyze a certified reference material (CRM) with a known Kr/Sr ratio to verify the accuracy of the correction.

Summary of Deconvolution Strategies

The optimal strategy for your application depends on the sample matrix, required accuracy, and available instrumentation.

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Strategy	Principle	Primary Application	Pros	Cons
High-Resolution ICP-MS	Physical mass separation	$^{86}Sr^+$ (Isobaric)	Most accurate and direct method; free from chemical assumptions.[10][11]	Requires expensive, specialized instrumentation; lower sensitivity in high-res mode.[12]
CRC (Reaction Mode)	Chemical reaction of interferent	$^{86}Sr^+$ (Isobaric)	Very effective removal; can be used on more common instruments.[1][8][9]	Requires method development; potential for new interferences from reaction byproducts.[9]
CRC (Collision Mode - KED)	Energy discrimination	Polyatomic Interferences	Broadly effective against most polyatomics; simple to implement.[4][13]	Ineffective against isobaric interferences like $^{86}Sr^+$.
Mathematical Correction	Software-based subtraction	$^{86}Sr^+$ (Isobaric)	No special hardware required; can be used on any Q-ICP-MS.[2]	Prone to error with high Sr/Kr ratios; assumes invariant isotopic abundances.

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